

Application Notes and Protocols: Preparation of Fasnall Benzenesulfonate Stock Solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Fasnall benzenesulfonate*

Cat. No.: *B8069681*

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

Fasnall benzenesulfonate is a potent inhibitor of fatty acid synthase (FASN), a key enzyme in the de novo biosynthesis of fatty acids.[1][2][3] FASN is upregulated in various cancer cells, making it a promising therapeutic target.[1][4] Fasnall has demonstrated anti-proliferative activity in breast cancer cell lines and anti-tumor efficacy in mouse models.[1][4] Recent studies also suggest that Fasnall may act as a respiratory Complex I inhibitor.[5] Accurate and consistent preparation of **Fasnall benzenesulfonate** stock solutions is critical for obtaining reliable and reproducible experimental results in both in vitro and in vivo studies. This document provides a detailed protocol for the preparation, storage, and handling of **Fasnall benzenesulfonate** stock solutions.

Quantitative Data Summary

A summary of the key quantitative data for **Fasnall benzenesulfonate** is presented in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₁₉ H ₂₂ N ₄ S • C ₆ H ₆ O ₃ S	[1]
Formula Weight	496.6 g/mol	[1]
Purity	≥98%	[1]
Appearance	Crystalline solid	[1]
Solubility (DMF)	30 mg/mL	[1]
Solubility (DMSO)	30 mg/mL	[1]
IC ₅₀ (human recombinant FASN)	3.71 μM	[1][2]
Storage Temperature	2-8°C (for solid)	
Stock Solution Storage	-20°C (1 month) or -80°C (6 months)	[6]
Stability	≥ 4 years	[1]

Experimental Protocol: Preparation of a 10 mM Fasnall Benzenesulfonate Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Fasnall benzenesulfonate** in dimethyl sulfoxide (DMSO). This concentration is suitable for subsequent dilution to working concentrations for most cell-based assays.

Materials:

- **Fasnall benzenesulfonate** powder (≥98% purity)
- Anhydrous dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance

- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Pre-weighing Preparations:
 - Bring the **Fasnall benzenesulfonate** powder and anhydrous DMSO to room temperature before opening to prevent condensation.
 - Work in a well-ventilated area, preferably a chemical fume hood. Wear appropriate personal protective equipment (PPE), including a lab coat, safety goggles, and gloves.[\[7\]](#)
- Weighing **Fasnall Benzenesulfonate**:
 - Tare a sterile microcentrifuge tube or amber glass vial on a calibrated analytical balance.
 - Carefully weigh out a precise amount of **Fasnall benzenesulfonate** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.966 mg of the compound.
 - Calculation:
 - Molecular Weight (MW) = 496.6 g/mol = 496.6 mg/mmol
 - Desired Concentration (C) = 10 mM = 10 mmol/L = 0.01 mmol/mL
 - Desired Volume (V) = 1 mL
 - Mass (m) = C x V x MW = 0.01 mmol/mL x 1 mL x 496.6 mg/mmol = 4.966 mg
- Dissolving the Compound:
 - Add the appropriate volume of anhydrous DMSO to the vial containing the weighed **Fasnall benzenesulfonate**. For the example above, add 1 mL of DMSO.
 - Cap the vial tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) and sonication can be used to aid dissolution if

necessary.[6] Visually inspect the solution to ensure there are no visible particulates.

- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, light-protected (amber) microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
 - For short-term storage (up to 1 month), store the aliquots at -20°C.[6] For long-term storage (up to 6 months), store at -80°C.[6]

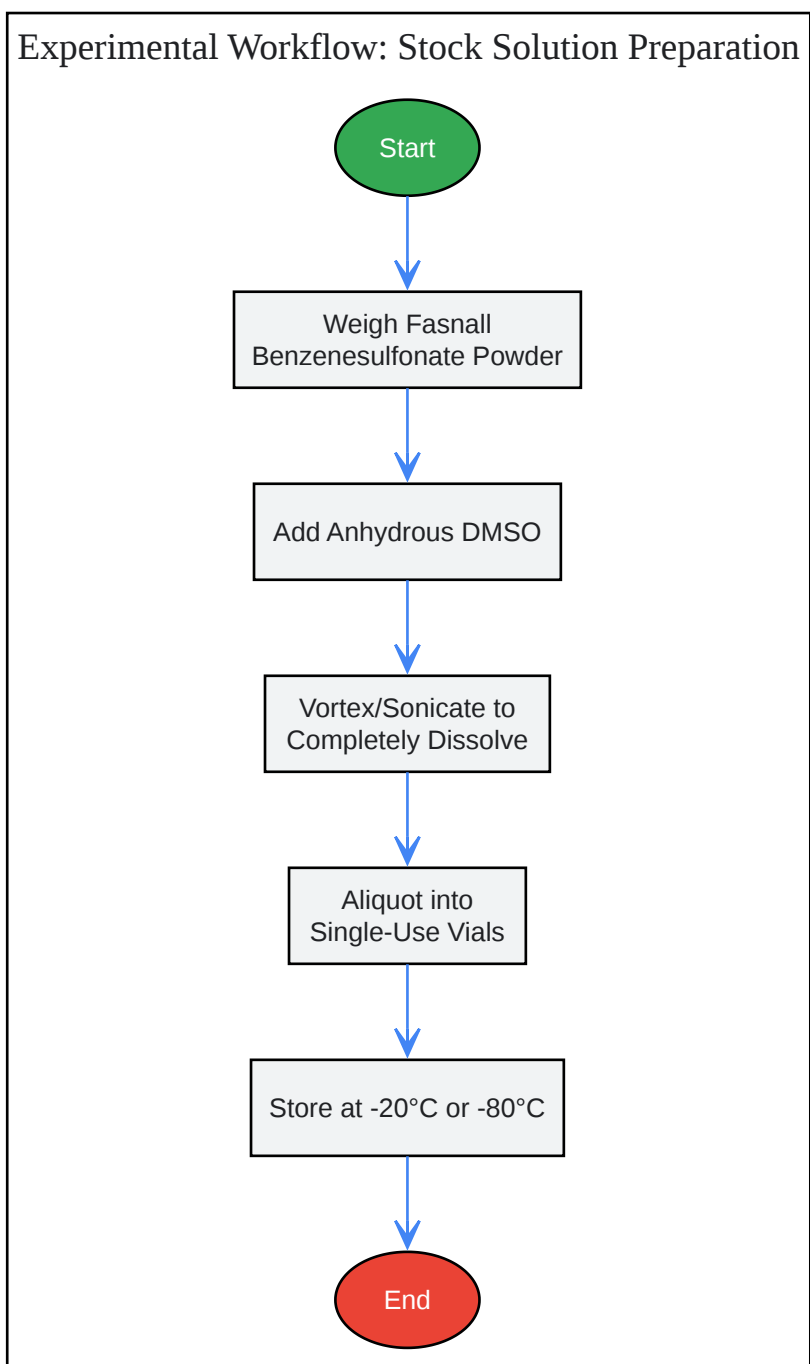
Quality Control:

- Visual Inspection: The final stock solution should be a clear, colorless to pale yellow solution, free of any precipitates.
- Concentration Verification (Optional): The concentration of the stock solution can be verified using UV-Vis spectrophotometry by measuring the absorbance at its λ_{max} of 212 and 279 nm.[1]

Safety and Handling Precautions

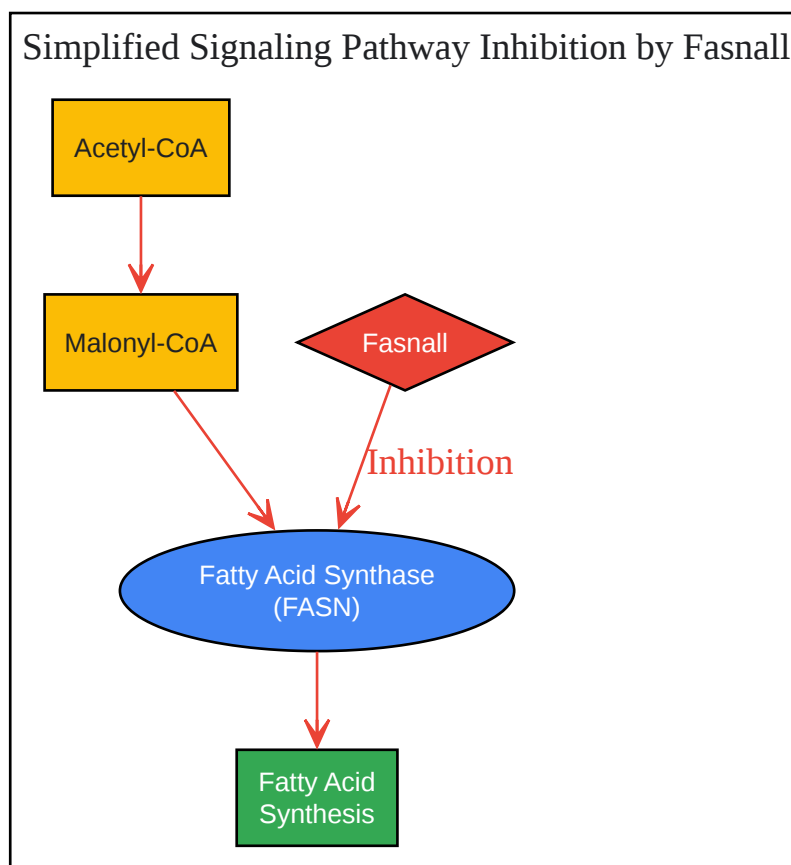
- The usual precautionary measures for handling chemicals should be followed.
- Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water.[7]
- Avoid formation of dust and aerosols.[7]
- Handle in a well-ventilated place.[7]
- Store the container tightly closed in a dry, cool, and well-ventilated place.[7]

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for preparing **Fasnall benzenesulfonate** stock solution.



[Click to download full resolution via product page](#)

Caption: Fasnall inhibits the FASN enzyme in the fatty acid synthesis pathway.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. Fasnall benzenesulfonate | FASN inhibitor | Probechem Biochemicals [probechem.com]
- 3. medchemexpress.com [medchemexpress.com]

- 4. Fasnall, a Selective FASN Inhibitor, Shows Potent Anti-tumor Activity in the MMTV-Neu Model of HER2+ Breast Cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Identification of Fasnall as a therapeutically effective Complex I inhibitor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. medchemexpress.com [medchemexpress.com]
- 7. targetmol.com [targetmol.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of Fasnall Benzenesulfonate Stock Solution]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8069681#how-to-prepare-fasnall-benzenesulfonate-stock-solution]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com